

# 3-Fluorobenzotrifluoride CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Fluorobenzotrifluoride

Cat. No.: B140190

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## An In-depth Technical Guide to 3-Fluorobenzotrifluoride

This technical guide provides comprehensive information on **3-Fluorobenzotrifluoride**, tailored for researchers, scientists, and professionals in drug development. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis and key reactions, and visual representations of these processes.

## Core Chemical Data

**3-Fluorobenzotrifluoride**, also known as 1-fluoro-3-(trifluoromethyl)benzene, is a fluorinated aromatic compound with significant applications in chemical synthesis.

### Chemical Identifiers and Properties

Property	Value
CAS Number	401-80-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C7H4F4 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	164.10 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Synonyms	1-Fluoro-3-(trifluoromethyl)benzene, $\alpha,\alpha,\alpha,3$ -Tetrafluorotoluene <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Clear, colorless to light yellow liquid <a href="#">[3]</a> <a href="#">[6]</a>
Density	1.302 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	101-102 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	-81.5 °C <a href="#">[1]</a> <a href="#">[6]</a>
Refractive Index	n20/D 1.4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	45 °F (7 °C) <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies for the synthesis of **3-Fluorobenzotrifluoride** and its application in subsequent reactions are outlined below.

### Protocol 1: Synthesis of 3-Fluorobenzotrifluoride via Balz-Schiemann Reaction

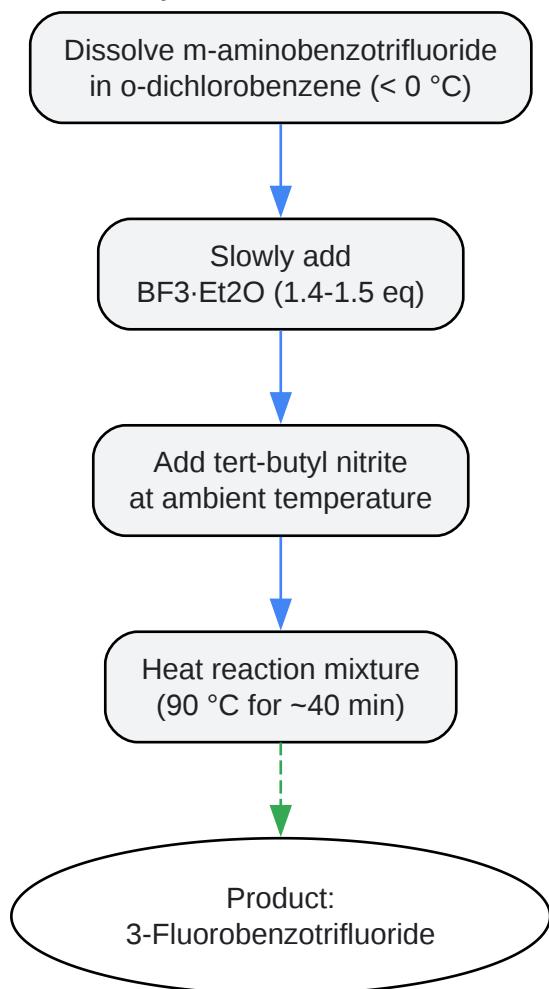
This protocol describes the synthesis of **3-Fluorobenzotrifluoride** from m-aminobenzotrifluoride.

Methodology:

- Preparation: Equip a three-necked round-bottomed flask with a reflux condenser, thermocouple, and a stirring system.
- Initial Reaction: Dissolve m-aminobenzotrifluoride in a solvent such as o-dichlorobenzene or benzonitrile. Maintain the reaction temperature below 0 °C.

- **Addition of Reagents:** Slowly add 1.4-1.5 molar equivalents of Boron trifluoride diethyl etherate ( $\text{BF}_3\cdot\text{Et}_2\text{O}$ ) or Boron trifluoride dihydrate ( $\text{BF}_3\cdot 2\text{H}_2\text{O}$ ).
- **Diazotization:** Add tert-butyl nitrite, dissolved in the same solvent, to the reaction mixture at ambient temperature.<sup>[1][2]</sup>
- **Thermal Decomposition:** Heat the reaction medium to 90 °C for approximately 40 minutes to facilitate the thermal decomposition of the diazonium salt intermediate, yielding **3-Fluorobenzotrifluoride**.<sup>[1]</sup>

#### Workflow for the Synthesis of 3-Fluorobenzotrifluoride



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Synthesis of **3-Fluorobenzotrifluoride** Workflow

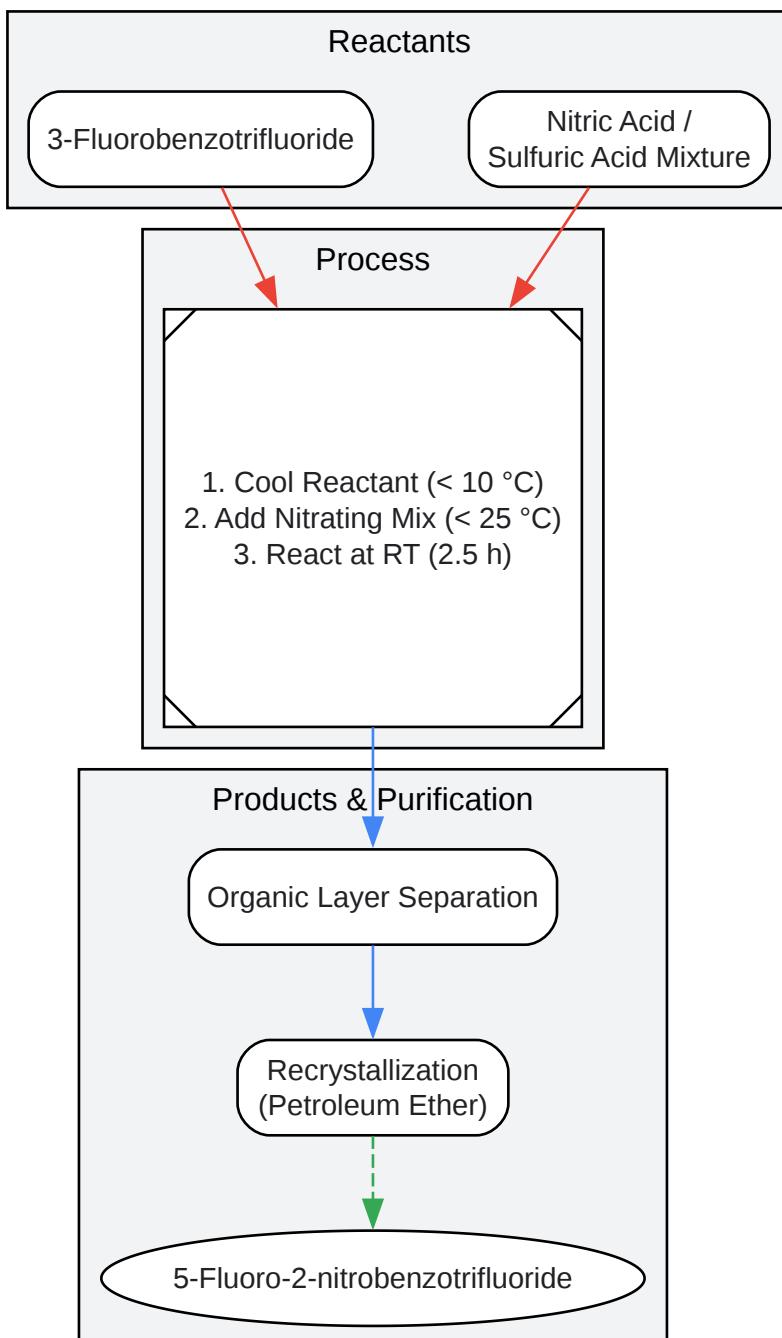
## Protocol 2: Nitration of **3-Fluorobenzotrifluoride**

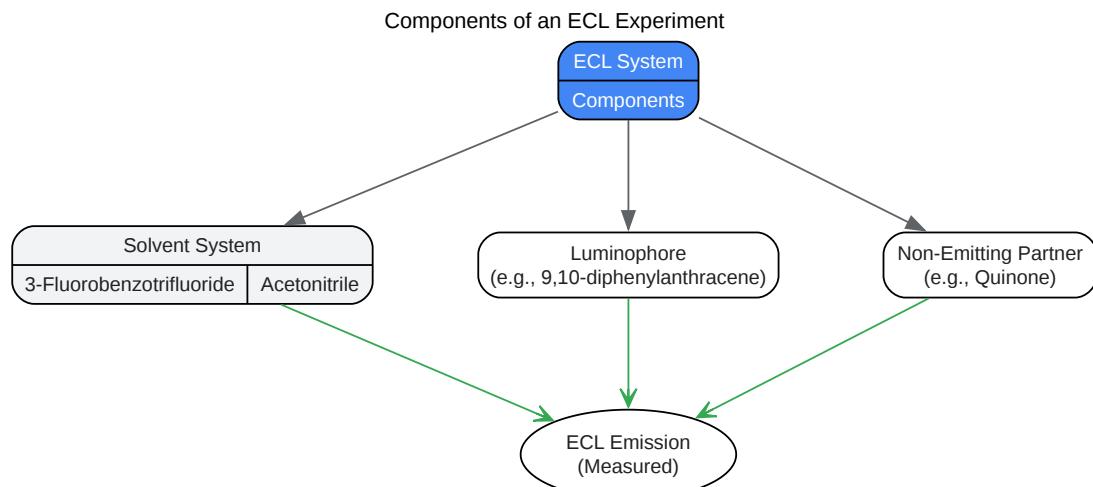
This protocol details the nitration of **3-Fluorobenzotrifluoride** to produce 5-fluoro-2-nitrobenzotrifluoride, a key intermediate in organic synthesis.[\[9\]](#)

### Methodology:

- Cooling: Cool the reactant, **3-Fluorobenzotrifluoride**, in a reaction kettle to below 10 °C.
- Reagent Addition: Prepare a nitrating mixture of nitric acid and concentrated sulfuric acid. Add this mixture dropwise into the reaction kettle under vigorous stirring. The molar ratio of the nitrating mixture to **3-Fluorobenzotrifluoride** should be between 1.1:1 and 1.5:1.
- Temperature Control: Throughout the addition, ensure the reaction temperature does not exceed 25 °C.[\[9\]](#)
- Reaction: After the addition is complete, allow the reaction to proceed at room temperature for 2.5 hours.
- Work-up: Cool the mixture and separate the organic layer.
- Purification: The crude product is purified by freezing and recrystallization from petroleum ether or n-hexane, followed by filtration and drying to yield the final product.[\[9\]](#)

## Nitration of 3-Fluorobenzotrifluoride





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## References

- 1. 3-Fluorobenzotrifluoride synthesis - chemicalbook [chemicalbook.com]
- 2. 3-Fluorobenzotrifluoride | 401-80-9 [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Electrogenerated chemiluminescence of 9,10-diphenylanthracene, rubrene, and anthracene in fluorinated aromatic solvents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

- 6. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 7. 2-Bromo-5-nitrobenzotrifluoride synthesis - [chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- 8. EP2266961B1 - Process for the synthesis of organic compounds - [Google Patents](https://patents.google.com) [patents.google.com]
- 9. CN102951996A - Synthesis method of 2-bromo-5-fluorobenzotrifluoride - [Google Patents](https://patents.google.com) [patents.google.com]
- To cite this document: BenchChem. [3-Fluorobenzotrifluoride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b140190#3-fluorobenzotrifluoride-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b140190#3-fluorobenzotrifluoride-cas-number-and-molecular-weight)

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